Comprehensive Spectroscopic Characterization of (S)-4-(Piperidin-3-yl)aniline

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(S)-4-(Piperidin-3-YL)aniline*
CAS No.:	*1196713-21-9*
Cat. No.:	*B1460863*

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A Technical Guide for Drug Development & Quality Control

Executive Summary & Strategic Importance

(S)-4-(Piperidin-3-yl)aniline (CAS: 1196713-21-9) serves as the pharmacophore backbone for Niraparib (MK-4827), a potent poly(ADP-ribose) polymerase (PARP-1/2) inhibitor used in ovarian cancer maintenance therapy.

In drug development, this molecule presents specific analytical challenges:

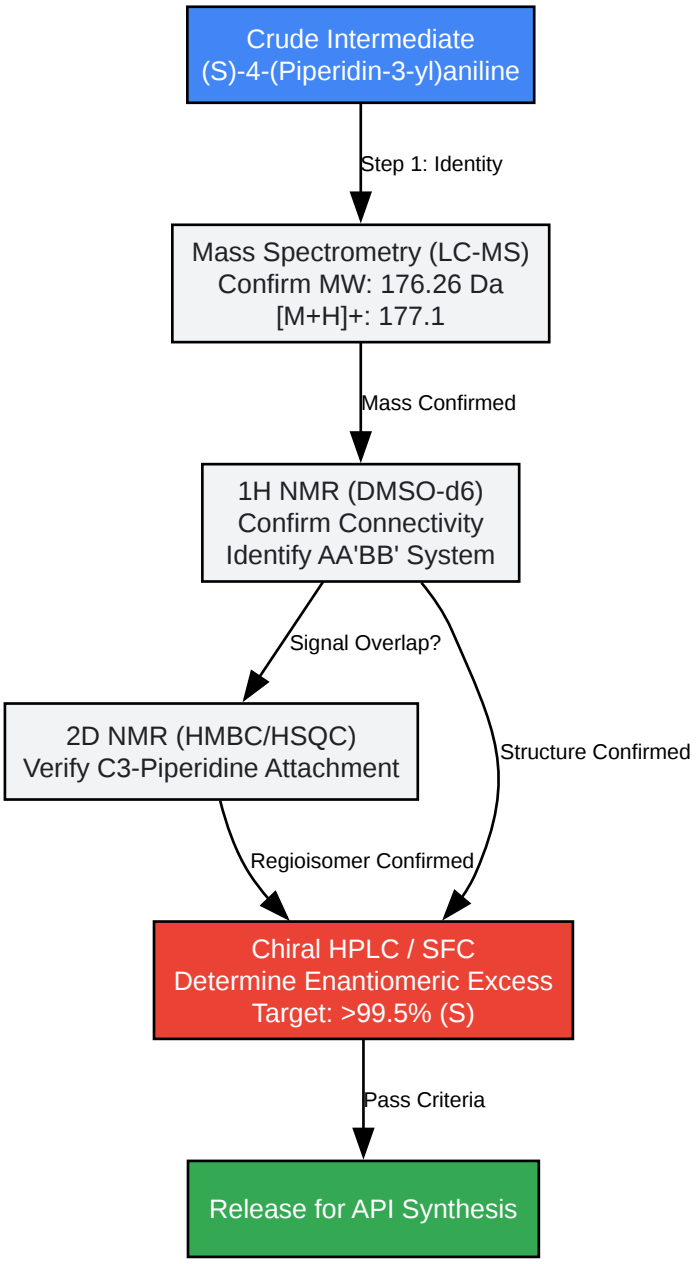
- Chiral Purity: The (S)-configuration is biologically active; the (R)-enantiomer is a critical impurity.
- Regiochemistry: Confirming the piperidine attachment at the C3 position (vs. C2 or C4) relative to the aniline ring.
- Salt Form Identification: Often isolated as a hydrochloride or tosylate salt, shifting NMR signals significantly.

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This guide outlines a self-validating spectroscopic workflow to ensure structural integrity and enantiomeric excess (ee%).

Analytical Workflow Visualization

The following diagram illustrates the logical flow for complete structural validation, moving from gross connectivity to stereochemical confirmation.



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Figure 1: Step-by-step structural elucidation and quality control workflow.

Structural Elucidation: Nuclear Magnetic Resonance (NMR)

1H NMR Interpretation Strategy

The 1H NMR spectrum of **(S)-4-(Piperidin-3-yl)aniline** is distinct due to the interplay between the aromatic system and the aliphatic piperidine ring.

Solvent Selection: DMSO-d6 is preferred over CDCl3 to ensure solubility of the free amine and to clearly resolve the exchangeable protons (–NH2 and –NH).

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Region (ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
6.80 – 6.95	Doublet (d)	2H	Ar-H (meta to NH2)	Part of the AA'BB' system. Deshielded by the alkyl group.
6.45 – 6.55	Doublet (d)	2H	Ar-H (ortho to NH2)	Shielded by the electron-donating amine (-NH2) resonance effect.
4.80 – 5.00	Broad Singlet	2H	Ar-NH2	Exchangeable. Chemical shift varies with concentration/water content.
2.80 – 3.10	Multiplet	2H	Pip-H2, Pip-H6 (eq)	Protons adjacent to the piperidine nitrogen are deshielded.
2.30 – 2.60	Multiplet	3H	Pip-H3 (chiral), Pip-H2, Pip-H6 (ax)	The chiral center (H3) is often obscured; 2D NMR required for precise assignment.
1.40 – 1.80	Multiplet	4H	Pip-H4, Pip-H5	Ring methylene protons. Diastereotopic nature indicates rigidity/chirality.

Critical Validation Check:

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- The AA'BB' Pattern: You must observe a "roofing effect" or clear doublet pair in the aromatic region. If the pattern is complex or unsymmetrical, suspect regioisomer contamination (e.g., meta-substitution).
- Piperidine NH: In the free base, the piperidine NH appears as a broad singlet (often ~2.0-3.0 ppm) or exchanges with water. In HCl salts, this becomes a broad downfield signal (~9.0 ppm).

13C NMR Assignments

- Aromatic Carbons: Four distinct signals expected. The C-NH2 carbon will be most deshielded (~145 ppm). The C-alkyl carbon (para) will be around 130-135 ppm.
- Aliphatic Carbons: Five distinct signals for the piperidine ring. The lack of symmetry in the piperidine ring (due to the C3 substituent) confirms the substitution pattern.

Mass Spectrometry (MS) Profile[1][2]

Mass spectrometry provides the primary confirmation of molecular weight and fragmentation logic.

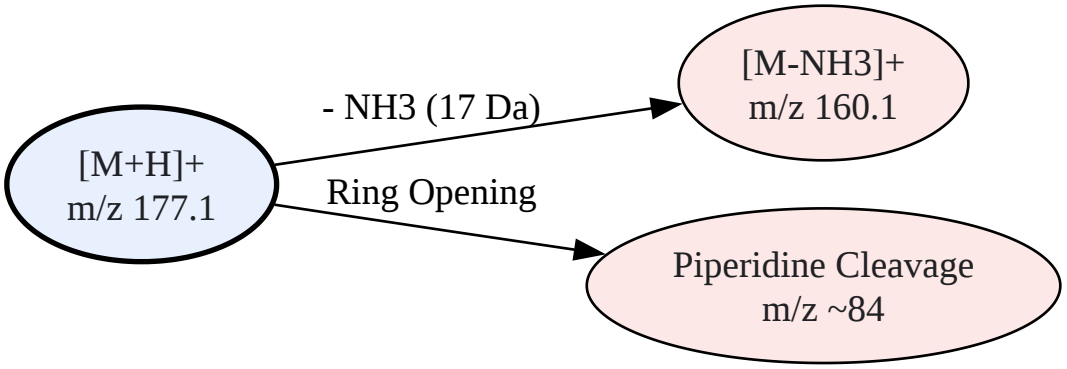
- Ionization Mode: Electrospray Ionization (ESI) in Positive Mode (+).
- Parent Ion: [M+H]+ = 177.14 m/z (Calculated for C11H17N2).

Fragmentation Pathway (MS/MS)

Fragmentation is crucial for distinguishing the core structure from impurities.

- Loss of Ammonia (-17 Da): Characteristic of primary anilines.
  - Observation: 177.1 → 160.1 m/z.
- Retro-Diels-Alder (RDA) Cleavage: Typical for piperidine rings.
  - Observation: Cleavage of the piperidine ring often yields fragments at m/z ~84 (piperidine ring fragment) or ~106 (aminophenyl fragment).

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Figure 2: Predicted ESI+ fragmentation pathway for structural verification.

Stereochemical Verification (Critical Quality Attribute)

The (S)-configuration is the defining quality attribute. NMR is insufficient for enantiomeric discrimination without chiral shift reagents.

Chiral HPLC Protocol

This is the industry-standard method for determining Enantiomeric Excess (ee).

- Column: Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamate derivatives).
- Mobile Phase: n-Hexane : Isopropanol : Diethylamine (90:10:0.1).
  - Note: Diethylamine (DEA) is mandatory to suppress peak tailing of the basic amine.
- Detection: UV at 254 nm (Aniline absorption max).
- Expectation:
  - (S)-Isomer (Major): Retention time ~ t1.
  - (R)-Isomer (Impurity): Retention time ~ t2.
  - Acceptance Criteria: ee > 99.0% for pharmaceutical intermediates.

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Optical Rotation[3]

- Method: Polarimetry (Na D-line, 589 nm).
- Solvent: Methanol or Ethanol.[1]
- Sign: Literature precedents for similar 3-substituted piperidines suggest specific rotation values, but this must be established against a certified reference standard.
  - Warning: Optical rotation is concentration/pH dependent. Do not rely on it for trace impurity analysis (<1%).

Impurity Profile & Troubleshooting

Impurity Type	Origin	Detection Method
(R)-Enantiomer	Inefficient chiral resolution or racemization during deprotection.	Chiral HPLC
Regioisomers	Coupling at the ortho- or meta-position of aniline.	1H NMR (Aromatic pattern symmetry)
Boc-Protected Precursor	Incomplete deprotection (if Boc route used).	LC-MS (+100 mass units), 1H NMR (s, 9H, ~1.4 ppm)
Palladium Residues	Cross-coupling catalyst carryover.	ICP-MS (Limit < 10 ppm)

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